Structural Elucidation Guide: NMR Profiling of Methyl 3-ethoxy-4-formylbenzoate

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Compound of Interest

Compound Name:	*3-Ethoxy-4-formyl-benzoic acid methyl ester*
CAS No.:	*1357352-32-9*
Cat. No.:	*B1443698*

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Executive Summary

This guide provides a technical framework for the structural validation of Methyl 3-ethoxy-4-formylbenzoate, a critical intermediate in the synthesis of PDE4 inhibitors and functionalized aromatic scaffolds.

The primary analytical challenge with this molecule is distinguishing it from its regioisomer, Methyl 4-ethoxy-3-formylbenzoate, formed during non-selective formylation or alkylation. This guide establishes a definitive NMR fingerprint, emphasizing the diagnostic utility of NOE (Nuclear Overhauser Effect) and Three-Bond Coupling (

) to resolve positional ambiguity.

Experimental Protocol & Methodology

Solvent Selection Strategy

The choice of solvent critically affects the resolution of the aromatic region and the aldehyde proton shift.

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Solvent	Characteristics	Recommendation
CDCl	Standard non-polar solvent. Minimizes viscosity broadening.	Primary Choice. Provides sharp splitting patterns for -value calculation.
DMSO-	High polarity, H-bond acceptor.	Secondary Choice. Use only if solubility is poor in CDCl . Note: Will shift the aldehyde proton downfield (+0.1–0.3 ppm) and may broaden exchangeable protons (though none are present here).

Acquisition Parameters (Standard 400/500 MHz)

- Pulse Sequence: Standard 1D proton (zg30).
- Relaxation Delay (D1):

  5.0 seconds. Crucial for accurate integration of the methyl ester singlet vs. aromatic protons to assess purity.
- Spectral Width: -2 to 14 ppm (ensure Aldehyde @ ~10.5 ppm is captured).
- Temperature: 298 K.

Workflow Visualization

The following diagram outlines the logical flow for sample preparation and data processing to ensure high-fidelity spectral data.

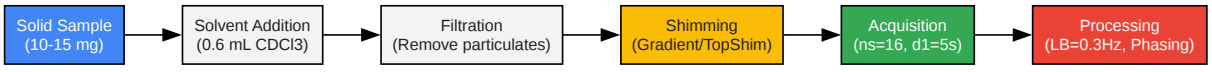

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Figure 1: Optimized NMR acquisition workflow for quantitative purity assessment.

Spectral Analysis: The Fingerprint

1H NMR Data (Representative in CDCl)

The molecule possesses a 1,3,4-trisubstituted benzene ring.[1] The key to assignment is the coupling pattern between H5 and H6 (ortho) and the isolated H2 (meta).

Position	Shift (, ppm)	Multiplicity	(Hz)	Integration	Assignment Logic
CHO	10.45	s	-	1H	Aldehyde. Deshielded, singlet.
H5	7.88	d	8.0	1H	Ortho to CHO (EWG). Strongly deshielded.
H6	7.68	dd	8.0, 1.6	1H	Ortho to Ester (EWG), Para to OEt.
H2	7.62	d	1.6	1H	Meta to H6. Shielded by ortho-OEt relative to H5/H6.
-OCH -	4.21	q	7.0	2H	Methylene of ethoxy group.
-COOCH	3.94	s	-	3H	Methyl ester singlet.
-CH	1.51	t	7.0	3H	Methyl of ethoxy group.

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Note: Chemical shifts are representative estimates based on substituent additivity rules and analogous vanillic acid derivatives.

13C NMR Data (Representative)

- Carbonyls: ~189 ppm (Aldehyde), ~166 ppm (Ester).
- Aromatic C-O: ~160 ppm (C3, attached to Ethoxy).
- Aromatic C-H: 110–130 ppm region.
- Aliphatic: ~64 ppm (OCH
  ), ~52 ppm (OCH
  ), ~14 ppm (CH
).

Comparative Analysis: Distinguishing Regioisomers

The most common synthetic impurity is Methyl 4-ethoxy-3-formylbenzoate (Isomer B). Both isomers have identical mass (LC-MS cannot distinguish them) and very similar functional groups.

Structural Logic

- Target (Isomer A): 3-Ethoxy, 4-Formyl.[2] (Aldehyde is at C4).[3]
- Impurity (Isomer B): 4-Ethoxy, 3-Formyl. (Aldehyde is at C3).

The "Killer" Experiment: 1D NOE / NOESY

Nuclear Overhauser Effect (NOE) spectroscopy measures through-space proximity (< 5 Å). This is the definitive method for confirmation.

- Experiment: Irradiate the Aldehyde proton (~10.4 ppm).
- Target Result: You will see NOE enhancement of the aromatic doublet at ~7.9 ppm (H5). This confirms the aldehyde is adjacent to a ring proton.

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- Impurity Result: You will see NOE enhancement of the ethoxy methylene quartet at ~4.2 ppm. This confirms the aldehyde is adjacent to the ethoxy group.

Decision Tree for Isomer Identification

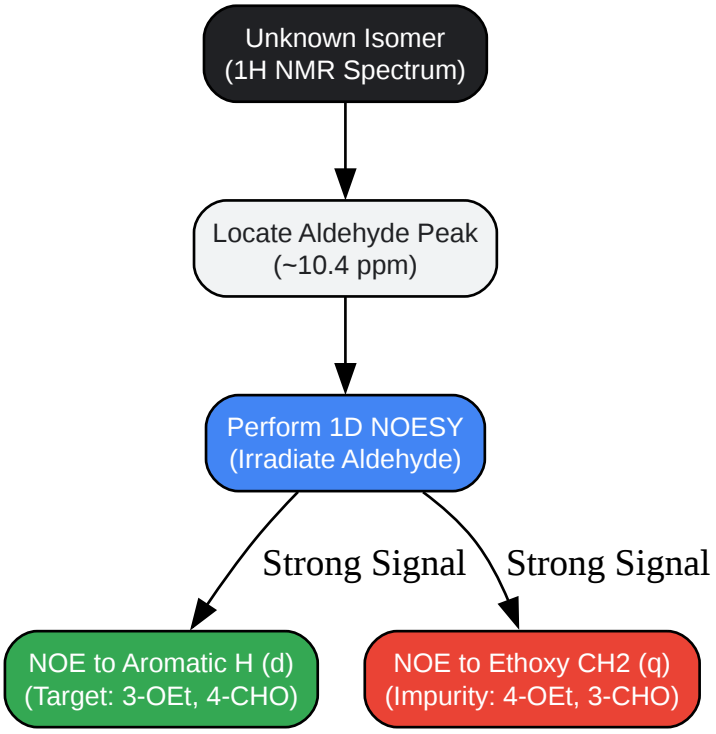

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Figure 2: Logic tree for distinguishing the target compound from its regioisomer using NOE spectroscopy.

Technical Discussion & Troubleshooting

The "Roof Effect"

In the aromatic region, H5 and H6 form an AB system if their chemical shifts are close. In CDCl

, they are usually distinct (first-order). However, if the outer legs of the doublet (H5) and doublet-of-doublets (H6) are small ("leaning" toward each other), calculate the center of the multiplets carefully. Do not confuse this with impurities.

Water Peak Interference

In CDCl

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, adventitious water appears ~1.56 ppm, which can overlap with the methyl triplet of the ethoxy group (~1.51 ppm).

- Solution: Add a single drop of D

  O and shake. The water peak will shift or disappear (exchange), revealing the clean triplet. Alternatively, use dry solvent stored over molecular sieves.

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